

Isopropyl Nicotinate: A Comprehensive Physicochemical and Mechanistic Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl nicotinate*

Cat. No.: *B1595505*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the core physicochemical properties of **isopropyl nicotinate**, alongside a detailed exploration of its synthesis and the signaling pathways implicated in its vasodilatory effects. The information is curated to support research and development activities, with a focus on data clarity and methodological detail.

Physicochemical Properties of Isopropyl Nicotinate

Isopropyl nicotinate, the isopropyl ester of nicotinic acid, is a compound of interest for its vasodilatory properties, making it a valuable agent in topical formulations designed to enhance local blood flow. A thorough understanding of its physicochemical characteristics is paramount for formulation development, stability testing, and predicting its biological activity.

The key physicochemical properties of **isopropyl nicotinate** are summarized in the table below, providing a consolidated view of data from various sources.

Property	Value
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
CAS Number	553-60-6
Appearance	Liquid
Boiling Point	131 °C at 27 Torr[1], 224-227.1 °C at 760 mmHg[2][3]
Density	1.061-1.073 g/cm ³ at 25 °C[2][3]
Solubility	Soluble in ethanol and ether.[4]
pKa (Predicted)	3.38 ± 0.10
logP (Octanol-Water)	1.6

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. While specific experimental protocols for determining every physicochemical property of **isopropyl nicotinate** are not readily available in published literature, this section outlines standard laboratory procedures that are broadly applicable for these measurements.

Synthesis of Isopropyl Nicotinate via Fischer Esterification

The synthesis of **isopropyl nicotinate** is typically achieved through the Fischer esterification of nicotinic acid with isopropanol, catalyzed by a strong acid.

Materials:

- Nicotinic acid
- Isopropanol (anhydrous)
- Concentrated sulfuric acid (H₂SO₄)

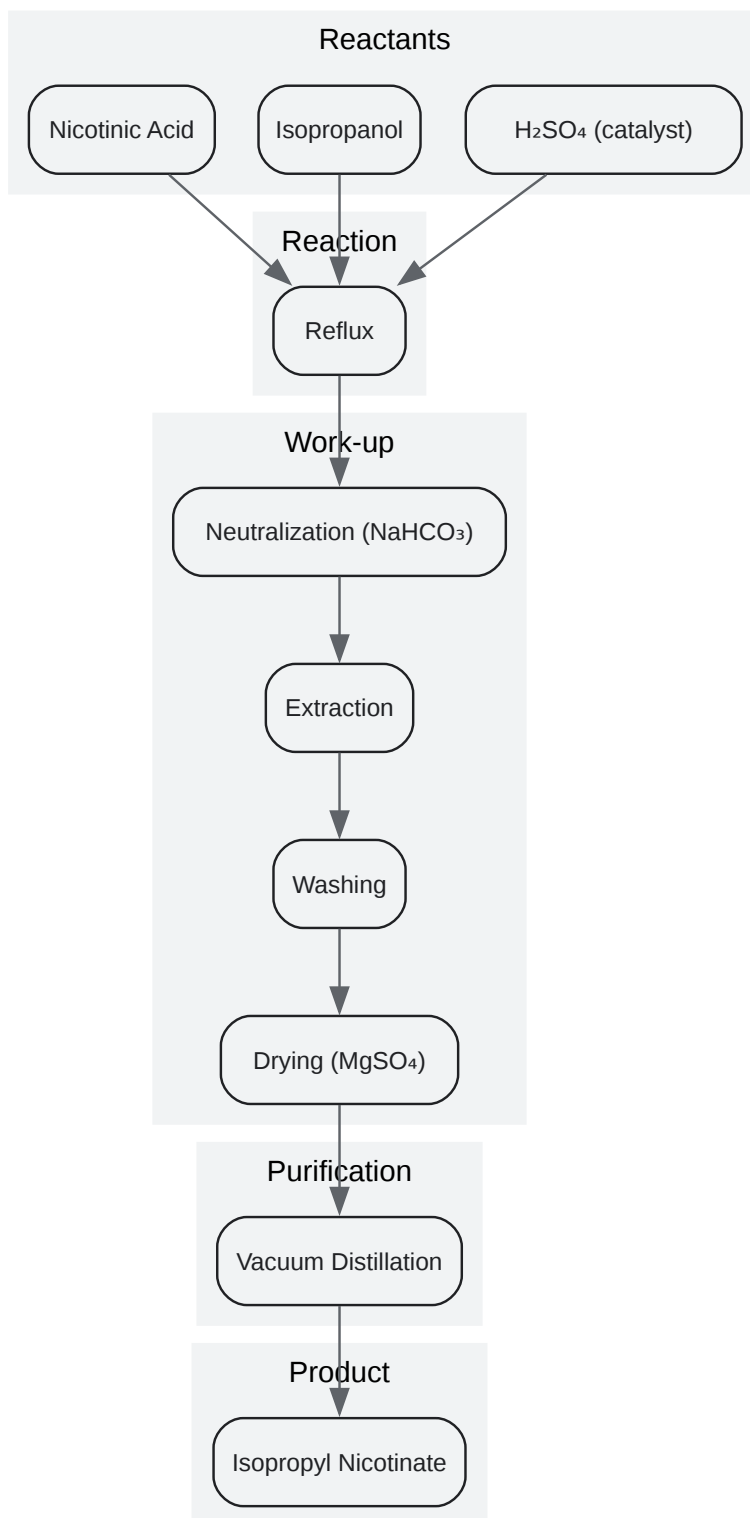
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask, dissolve nicotinic acid in an excess of isopropanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Equip the flask with a reflux condenser and heat the mixture to reflux for several hours to drive the reaction to completion.
- After cooling to room temperature, neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the **isopropyl nicotinate** into an organic solvent such as diethyl ether.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **isopropyl nicotinate**.

A schematic representation of the synthesis workflow is provided below.

Synthesis Workflow of Isopropyl Nicotinate

[Click to download full resolution via product page](#)Synthesis of **Isopropyl Nicotinate**

Determination of Physicochemical Properties

The following are generalized protocols for the experimental determination of the key physicochemical properties of a liquid compound like **isopropyl nicotinate**.

Boiling Point Determination (Micro-method):

- A small amount of the liquid is placed in a capillary tube, which is then attached to a thermometer.
- The setup is heated in a Thiele tube or a similar apparatus containing a high-boiling point liquid (e.g., mineral oil).
- The temperature at which a continuous stream of bubbles emerges from the capillary tube and the liquid level inside the capillary is the same as the outside is recorded as the boiling point.

Density Determination:

- A pycnometer (a small glass flask of known volume) is weighed empty.
- It is then filled with the liquid, and any excess is removed.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (filled weight minus empty weight) by the known volume of the pycnometer.

Solubility Determination:

- A known volume of a solvent (e.g., water, ethanol) is placed in a vial at a constant temperature.
- Small, known amounts of **isopropyl nicotinate** are incrementally added and stirred until no more solute dissolves, and a saturated solution is formed.
- The total amount of dissolved solute is used to calculate the solubility, typically expressed in g/100 mL or mol/L.

pKa Determination (Potentiometric Titration):

- A solution of **isopropyl nicotinate** in a suitable solvent (often a water-alcohol mixture) is prepared.
- A standardized solution of a strong base (e.g., NaOH) is added incrementally using a burette.
- The pH of the solution is monitored using a pH meter after each addition.
- A titration curve (pH vs. volume of titrant) is plotted. The pH at the half-equivalence point corresponds to the pKa of the compound.

LogP (Octanol-Water Partition Coefficient) Determination (Shake-Flask Method):

- A solution of **isopropyl nicotinate** is prepared in a mixture of n-octanol and water.
- The mixture is shaken vigorously to allow for the partitioning of the solute between the two phases and then allowed to separate.
- The concentration of **isopropyl nicotinate** in both the n-octanol and water layers is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.
- The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of this value.

Signaling Pathways

The primary pharmacological effect of topical **isopropyl nicotinate** is vasodilation, which is mediated by specific signaling pathways within the skin.

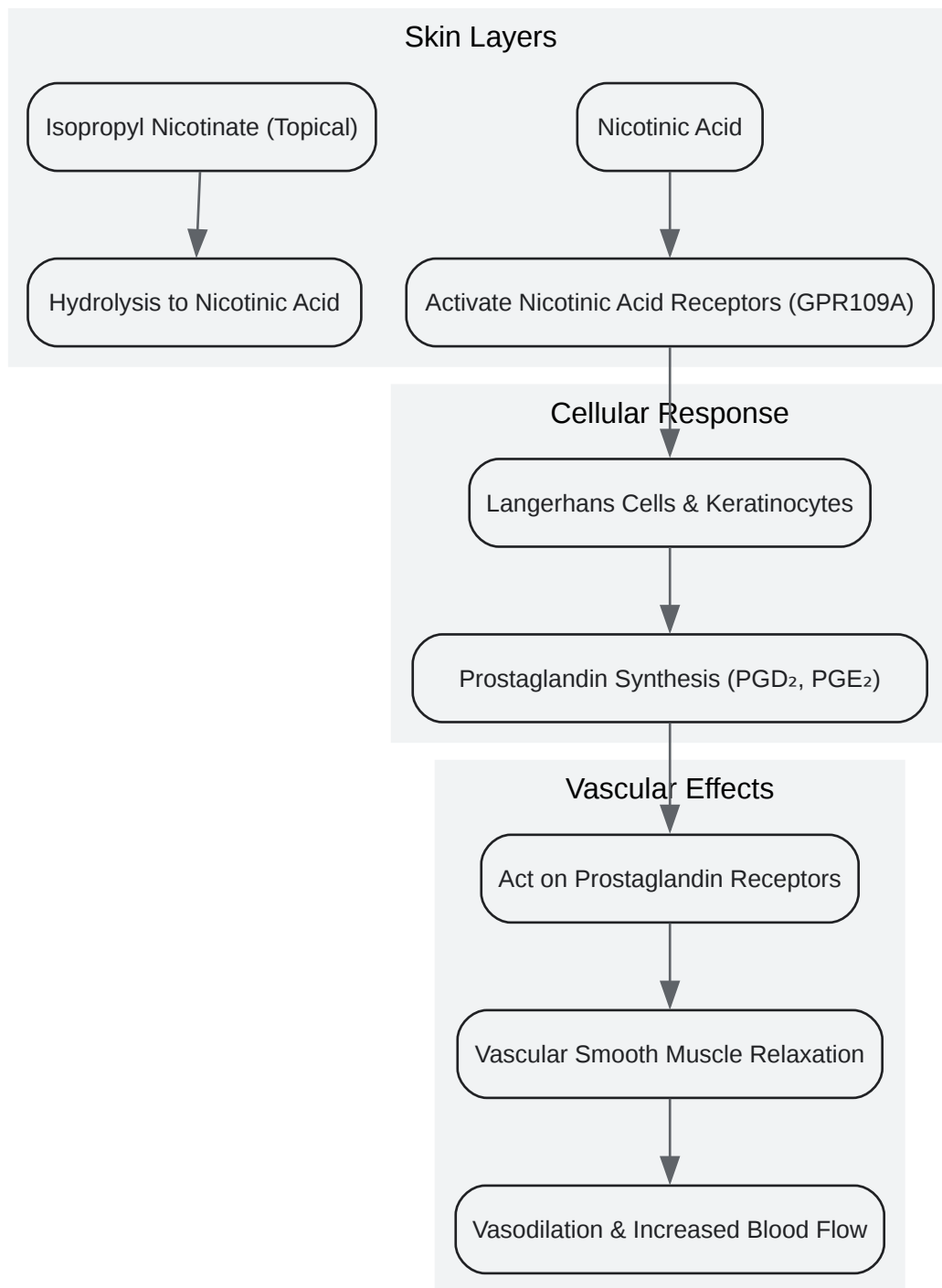
Vasodilatory Mechanism

Upon topical application, **isopropyl nicotinate** penetrates the stratum corneum and is hydrolyzed to nicotinic acid. Nicotinic acid then activates nicotinic acid receptors (GPR109A) on Langerhans cells and keratinocytes. This activation stimulates the synthesis and release of prostaglandins, particularly prostaglandin D2 (PGD2) and prostaglandin E2 (PGE2). These prostaglandins act on receptors on the vascular smooth muscle cells of dermal blood vessels,

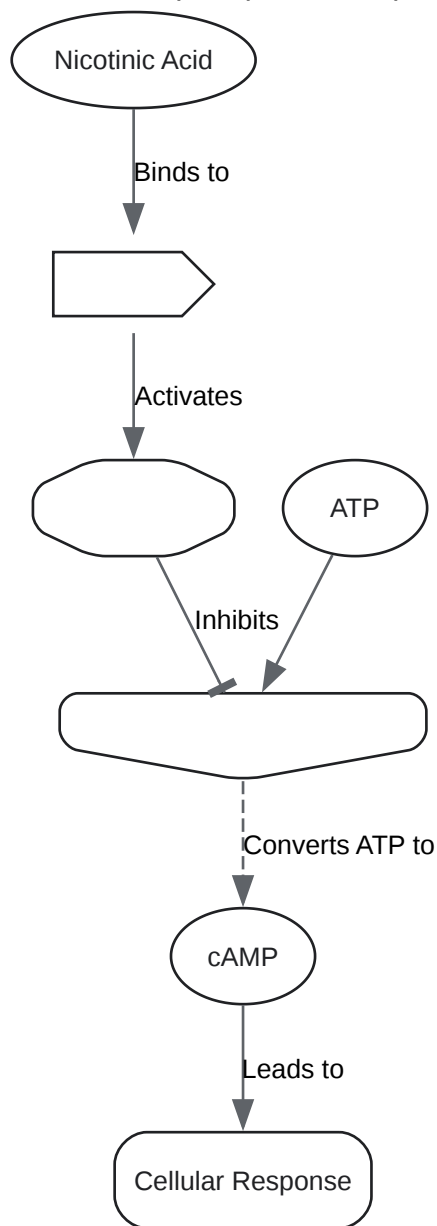
leading to their relaxation and subsequent vasodilation. This increased blood flow manifests as localized erythema. While the prostaglandin pathway is the dominant mechanism, local sensory nerves may also contribute to the overall vasodilatory response. The involvement of the nitric oxide (NO) pathway appears to be minimal in nicotinate-induced vasodilation.[4][5]

The signaling cascade is illustrated in the diagram below.

Vasodilatory Signaling Pathway of Isopropyl Nicotinate



Nicotinic Acid Receptor (GPR109A) Signaling



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sciencemadness.org [sciencemadness.org]
- 2. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 3. CN104119269A - Synthetic method of 6-isopropyl nicotinic acid - Google Patents [patents.google.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Isopropyl Nicotinate: A Comprehensive Physicochemical and Mechanistic Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595505#isopropyl-nicotinate-physicochemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com